

Application of Propane-1,2,3-triol as a Plasticizer for Biopolymers

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Compound of Interest

Compound Name: propane-1,2,3-triol

Cat. No.: B13761041

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Application Note AP-BIO-001

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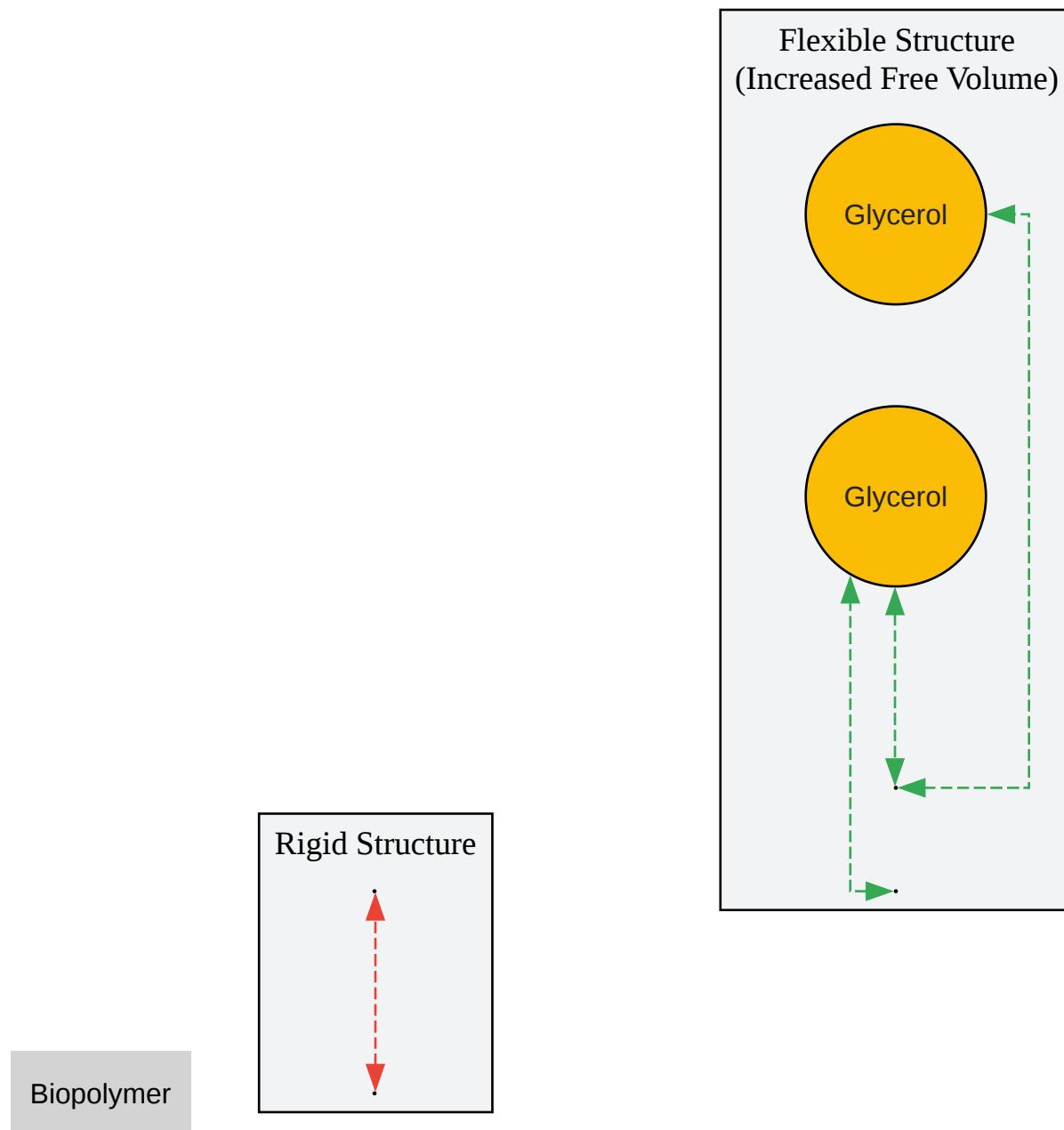
Introduction

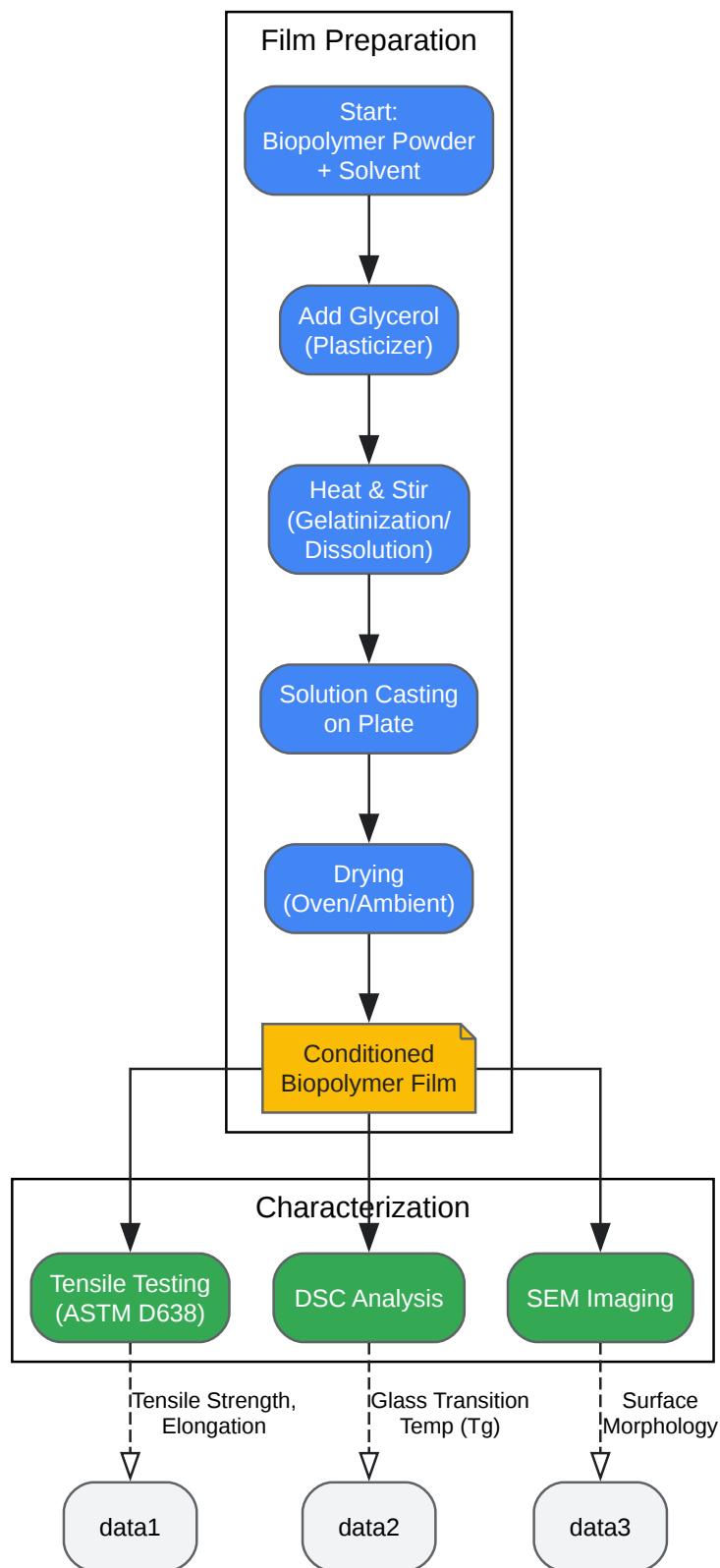
Biopolymers, derived from renewable resources like starch, chitosan, and cellulose, are gaining significant attention as sustainable alternatives to petroleum-based plastics.^{[1][2]} However, native biopolymers are often brittle and difficult to process due to strong intermolecular forces, such as hydrogen bonding, within their polymer chains.^{[2][3]} To overcome these limitations and improve their flexibility and workability, plasticizers are incorporated.^{[2][4]} **Propane-1,2,3-triol**, commonly known as glycerol, is a simple, non-toxic, and highly effective plasticizer for hydrophilic biopolymers due to its hygroscopic nature and ability to form hydrogen bonds.^{[4][5]} ^[6] This document outlines the mechanism, applications, and protocols for using glycerol as a plasticizer in biopolymer film preparation and characterization.

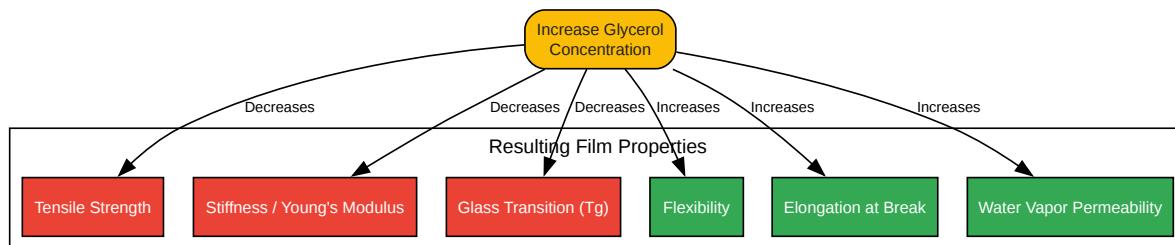
Mechanism of Action

Glycerol acts as a plasticizer by inserting its small molecules between the long polymer chains of the biopolymer.^[7] Its three hydroxyl (-OH) groups readily form hydrogen bonds with the hydroxyl, amine, or amide groups on the biopolymer chains.^{[3][5]} This interaction disrupts the existing, rigid intermolecular and intramolecular hydrogen bonds between the polymer chains themselves.^{[3][8]} Consequently, the cohesion between polymer chains is reduced, which increases the intermolecular spacing (free volume), enhances the mobility of the polymer

chains, and lowers the glass transition temperature (Tg).[5][7] The result is a more flexible, less brittle material.[5]







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